

BML-278: Application Notes and Protocols for High-Throughput Screening Assays

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Compound of Interest

Compound Name: BML-278

Cat. No.: B162667

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **BML-278**, a selective Sirtuin 1 (SIRT1) activator, and its application in high-throughput screening (HTS) assays. Detailed protocols for both biochemical and cell-based HTS assays are provided to facilitate the discovery and characterization of novel SIRT1 modulators.

Introduction to BML-278

BML-278 is a potent and cell-permeable small molecule activator of SIRT1, a NAD⁺-dependent deacetylase.^{[1][2]} SIRT1 plays a crucial role in regulating a wide range of cellular processes, including stress responses, metabolism, and aging.^[3] By activating SIRT1, **BML-278** can modulate the activity of various downstream targets, making it a valuable tool for research in neurodegenerative diseases, metabolic disorders, and other age-related conditions.

Mechanism of Action: **BML-278** allosterically activates SIRT1, leading to the deacetylation of its substrates. Key targets of SIRT1 include transcription factors such as p53, NF-κB, and peroxisome proliferator-activated receptor-gamma coactivator 1-alpha (PGC-1α). The activation of PGC-1α, a master regulator of mitochondrial biogenesis, is a critical downstream effect of SIRT1 activation.^[4] This leads to increased mitochondrial activity and cellular energy metabolism.

Data Presentation

Quantitative data for **BML-278** is summarized in the tables below for easy reference and comparison.

Table 1: Physicochemical and Biological Properties of **BML-278**

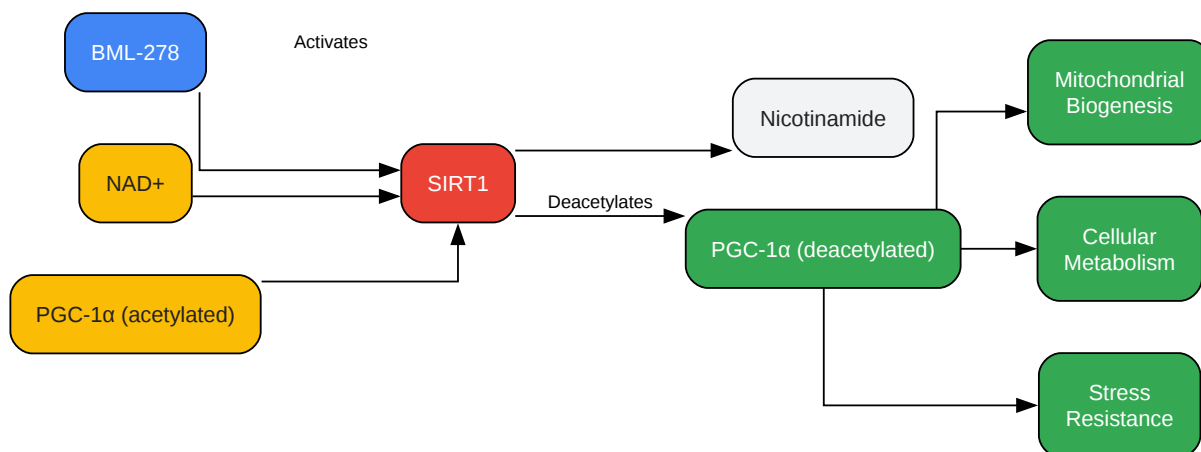
Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₅ NO ₄	[2]
Molecular Weight	391.5 g/mol	[2]
Appearance	Off-White Solid	
Solubility	Soluble in DMSO (up to 5 mg/ml)	[1]
Storage	-20°C	[2]

Table 2: In Vitro Activity of **BML-278**

Target	Assay Type	Value	Reference
SIRT1	Enzymatic Assay (EC ₅₀)	1 μM	[1]
SIRT2	Enzymatic Assay (EC ₅₀)	25 μM	[1]
SIRT3	Enzymatic Assay (EC ₅₀)	50 μM	[1]

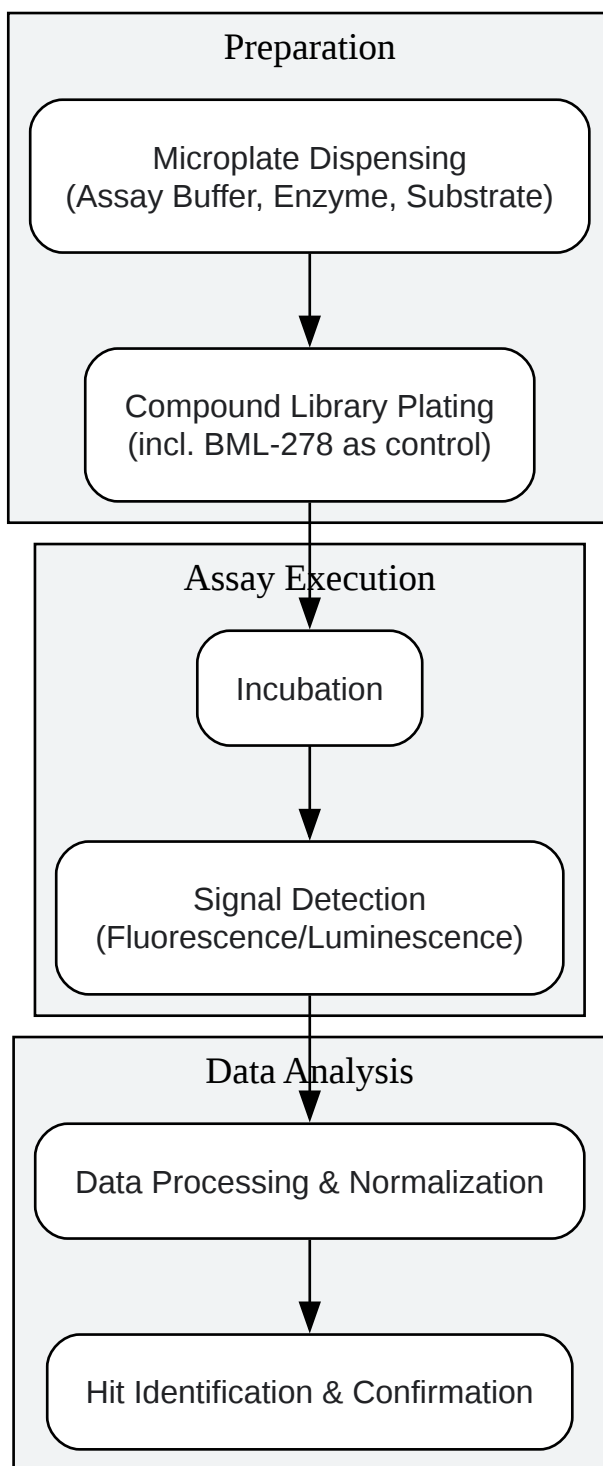
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the SIRT1 signaling pathway and a general workflow for a high-throughput screening assay.



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SIRT1 Signaling Pathway Activation by **BML-278**.



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